

Application Notes and Protocols for UCB-J PET Scans

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Compound of Interest

Compound Name: UCB-J

Cat. No.: B10831274

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Audience: Researchers, scientists, and drug development professionals.

Introduction

[¹¹C]UCB-J is a positron emission tomography (PET) radiotracer that targets the synaptic vesicle glycoprotein 2A (SV2A). SV2A is a protein found in the membranes of synaptic vesicles in neurons and is considered a valuable biomarker for synaptic density. PET imaging with [¹¹C]UCB-J allows for the in vivo quantification of synaptic density, which can be crucial in studying a variety of neuropsychiatric and neurodegenerative disorders such as Alzheimer's disease, Parkinson's disease, epilepsy, and schizophrenia. This document provides detailed application notes and protocols for image acquisition using [¹¹C]UCB-J PET scans.

Experimental Protocols

Radiotracer Administration

The administration of [¹¹C]UCB-J is performed via an intravenous (IV) bolus injection. The injected radioactivity and mass dose can vary depending on the subject and the specific study protocol.

Protocol for Human Studies:

- **Subject Preparation:** Subjects should be positioned comfortably in the PET scanner to minimize motion during the scan. Head fixation may be used to reduce motion artifacts.
- **Radiotracer Injection:** A bolus injection of [^{11}C]**UCB-J** is administered intravenously. The typical injected radioactivity ranges from approximately 306 to 715 MBq. The injected mass of **UCB-J** should be kept low, typically under 10 μg , to avoid occupying a significant fraction of the SV2A binding sites.
- **Scan Initiation:** The dynamic PET scan is initiated simultaneously with the injection.

Protocol for Non-Human Primate Studies:

- **Animal Preparation:** The animal is anesthetized and positioned in the scanner. Vital signs should be monitored throughout the procedure.
- **Radiotracer Injection:** An IV bolus injection of [^{11}C]**UCB-J** is administered. The injected dose is typically around 141 ± 42 MBq.
- **Scan Initiation:** The dynamic PET scan starts with the injection.

Protocol for Rodent Studies:

- **Animal Preparation:** The animal is anesthetized and placed on the scanner bed. Body temperature should be maintained.
- **Radiotracer Injection:** An IV injection of [^{11}C]**UCB-J** is administered, often through a tail vein catheter.
- **Scan Initiation:** The PET scan is initiated concurrently with the injection.

Image Acquisition

Dynamic PET imaging is performed to capture the kinetics of the radiotracer in the brain.

Scanner and Settings:

- **PET Scanner:** A high-resolution research tomograph (HRRT) or a similar high-resolution PET/CT or PET/MR scanner is recommended.

- Acquisition Mode: Data is acquired in 3D list-mode.
- Scan Duration: Dynamic scans are typically acquired for 60 to 120 minutes.
- Framing Scheme: The dynamic data is reconstructed into a series of time frames. A common framing scheme is: 6 × 30s, 3 × 1 min, 2 × 2 min, and 16 × 5 min for a 90-minute scan. For a 120-minute scan, an example is 6 x 0.5 min, 3 x 1 min, 2 x 2 min, and 22 x 5 min.
- Corrections: Standard corrections for attenuation, scatter, randoms, and dead time should be applied during image reconstruction. Motion correction is also recommended.

Image Reconstruction:

- Algorithm: Ordered subset expectation maximization (OSEM) or motion-compensation ordered-subsets expectation maximization list-mode algorithm for resolution-recovery reconstruction (MOLAR) are commonly used.
- Parameters: Typical OSEM parameters include 5 iterations and 8 subsets, with a Gaussian post-filter of 6.0 mm full width at half maximum (FWHM).

Data Presentation

Quantitative Image Acquisition Parameters

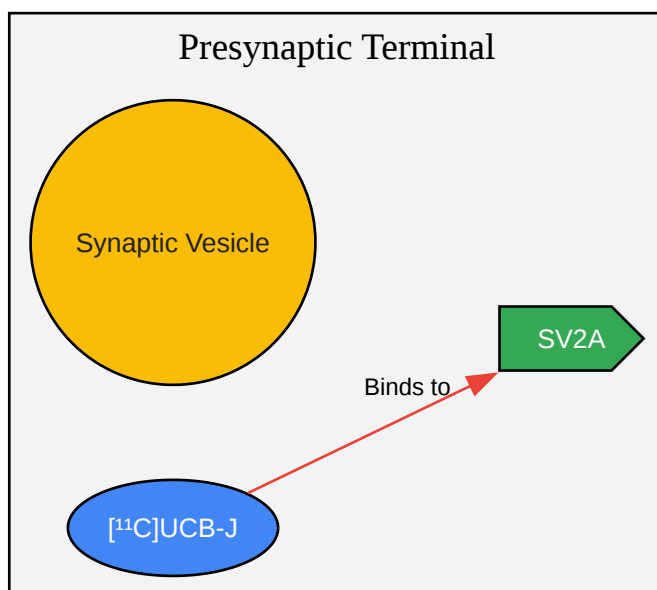
Parameter	Human	Non-Human Primate	Mouse
Injected Radioactivity	306 - 715 MBq	141 ± 42 MBq	N/A
Injected Mass	< 10 µg	0.05 ± 0.04 µg/kg	N/A
Scan Duration	60 - 120 min	120 min	60 min
Optimal Analysis Window (SUVR)	60 - 90 min	N/A	30 - 60 min
Scanner	HRRT, PET/CT, PET/MR	N/A	N/A
Reconstruction Algorithm	OSEM, MOLAR	N/A	N/A

Dosimetry Information for [^{11}C]-UCB-J in Humans

Organ	Absorbed Dose ($\mu\text{Gy}/\text{MBq}$)
Urinary Bladder Wall	21.7
Small Intestine	23.5
Brain	14.4
Liver	14.6
Kidneys	11.9
Effective Dose ($\mu\text{Sv}/\text{MBq}$)	5.1 - 5.4

Visualizations

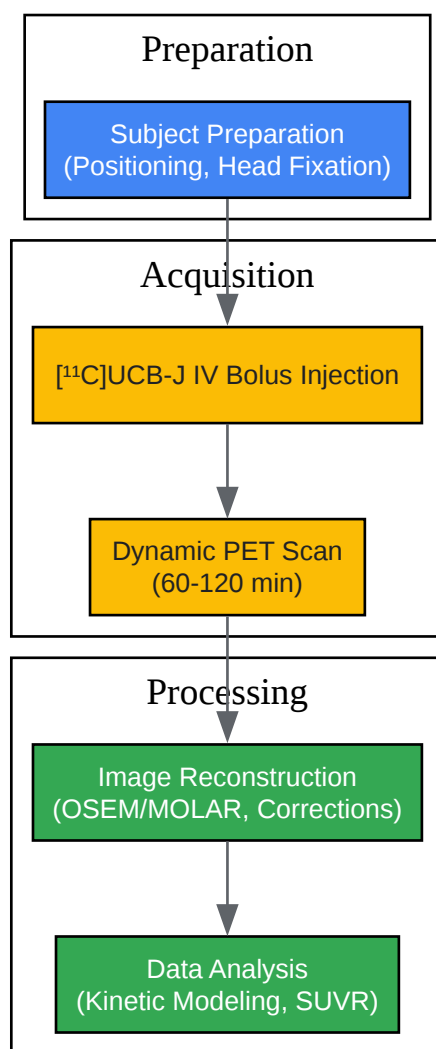
[^{11}C]-UCB-J Binding to SV2A



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Caption: Binding of [^{11}C]-UCB-J to SV2A on a synaptic vesicle.

Experimental Workflow for a [^{11}C]-UCB-J PET Scan



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Caption: General experimental workflow for a $[^{11}\text{C}]\text{UCB-J}$ PET scan.

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